Selectivity Profiling Guide: Morpholino(2-piperidinyl)methanone Hydrochloride[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Morpholino(2-piperidinyl)methanone Hydrochloride*
CAS No.:	*690634-79-8*
Cat. No.:	*B1351091*

Get Quote

Executive Summary & Molecule Identity[1][2][3]

Morpholino(2-piperidinyl)methanone Hydrochloride (CAS: 690634-79-8) is a bioactive fragment and synthetic intermediate belonging to the class of pipecolic acid derivatives.[1][2][3][4] Structurally, it consists of a piperidine ring attached to a morpholine moiety via a carbonyl linker at the C2 position.[1]

This scaffold acts as a constrained proline mimetic, making it a critical probe for investigating:

- FK506-Binding Proteins (FKBPs): Due to its structural similarity to the twisted amide bond found in FK506 (Tacrolimus).[1]
- Sigma-1 Receptors (

  R): The basic amine and lipophilic core mimic known sigma ligands.[1]

© 2026 BenchChem. All rights reserved.

- Local Anesthetic Channels: Structural homology to Ropivacaine and Bupivacaine (pipecolyl xylidides).[1]

Chemical Profile

Property	Specification
IUPAC Name	Morpholin-4-yl(piperidin-2-yl)methanone hydrochloride
Common Name	Pipecolic acid morpholide HCl
Molecular Formula	
Molecular Weight	234.72 g/mol
Key Pharmacophore	-Amino amide (Proline mimetic)
Primary Utility	Fragment library screening, FKBP rotamase inhibition, Sigma receptor ligand synthesis

Comparative Performance Profiling

In the context of drug discovery, this scaffold is evaluated against other proline mimetics and pipecolic acid derivatives.[1] The following table compares its performance as a rotamase inhibitor fragment and sigma ligand precursor.

Table 1: Scaffold Performance Comparison

© 2026 BenchChem. All rights reserved.

Feature	Morpholino(2-piperidinyl)methanone **(Target)**	L-Proline Morpholide **(Alternative A)**	Nipecotic Acid Morpholide **(Alternative B)**[1]
Conformational Rigidity	High (6-membered ring constraint)	Medium (5-membered ring)	High (6-membered, but C3-linked)
FKBP12 Binding Efficiency	Moderate (Mimics twisted amide)	High (Native substrate mimic)	Low (Incorrect vector)
Sigma-1 Receptor Affinity	High Potential (Piperidine core)	Low	Moderate
Metabolic Stability	High (Resistant to proteolysis)	Moderate (Susceptible to prolyl peptidases)	High
LogP (Lipophilicity)	~0.5 (Ideal for fragment linking)	< 0 (Too polar)	~0.5
Selectivity Risk	Na+ Channels (Local anesthetic homology)	Endogenous transporter uptake	GABA Transporters (GAT-1)

Insight: Morpholino(2-piperidinyl)methanone offers superior metabolic stability compared to proline analogs while maintaining the "twisted amide" geometry required for FKBP interaction, making it a superior starting point for Peptidyl-prolyl isomerase (PPIase) inhibitor design.[1]

Selectivity Profiling Strategy

To validate this molecule as a lead or probe, a hierarchical profiling strategy is required to rule out "promiscuous" binding (PAINS) and establish specific target engagement.[1]

Phase I: The "Clean Fragment" Profile (Safety & Stability)

Before biological testing, the hydrochloride salt must be profiled for physicochemical integrity.[1]

- Solubility: >10 mM in PBS (pH 7.4).

© 2026 BenchChem. All rights reserved.

- Aggregator Assay: Dynamic Light Scattering (DLS) to ensure the molecule does not form colloidal aggregates (a common cause of false positives).[1]

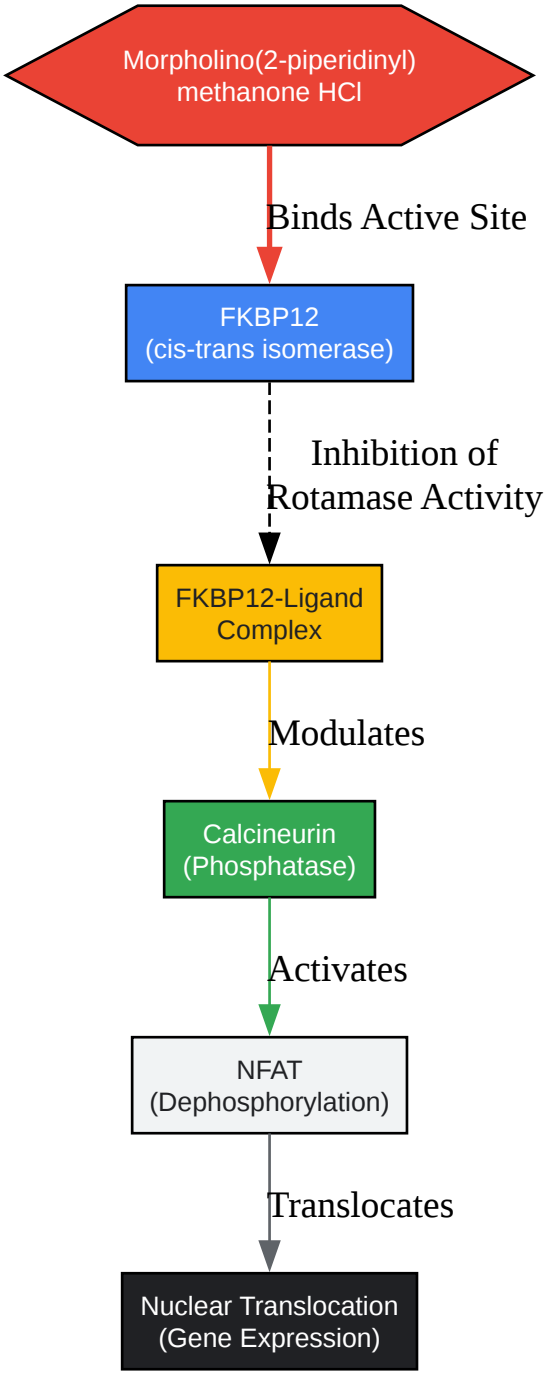
Phase II: Target Engagement (Mechanism of Action)

The primary biological activity of this scaffold is Peptidyl-Prolyl Isomerase (PPIase) inhibition.[1]

Diagram: FKBP12-Mediated Signaling & Inhibition

The following diagram illustrates the pathway where Morpholino(2-piperidinyl)methanone acts as a rotamase inhibitor, modulating downstream calcineurin/mTOR signaling.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Mechanism of action for pipecolyl-morpholine derivatives as FKBP ligands, modulating downstream calcineurin signaling pathways.[1]

Experimental Protocols

Protocol A: Chymotrypsin-Coupled Rotamase Assay

© 2026 BenchChem. All rights reserved.

Objective: To measure the inhibition of FKBP12 peptidyl-prolyl isomerase activity by Morpholino(2-piperidinyl)methanone.[1] Principle: The substrate (Succinyl-Ala-Leu-Pro-Phe-pNA) exists in a mixture of cis and trans isomers.[1] Chymotrypsin only cleaves the trans form.[1] The rate of cis-to-trans isomerization (catalyzed by FKBP12) becomes the rate-limiting step, measured by colorimetric release of p-nitroaniline.[1]

Materials:

- Recombinant human FKBP12 enzyme.[1]
- Substrate: Suc-ALPF-pNA (dissolved in TFE/LiCl).[1]
- Chymotrypsin (protease).[1]
- Test Compound: Morpholino(2-piperidinyl)methanone HCl.[1][5][2][3][6][7][8][9]

Step-by-Step Workflow:

- Buffer Prep: Prepare assay buffer (50 mM HEPES, 100 mM NaCl, pH 8.0) at 10°C (low temperature slows spontaneous isomerization).[1]
- Enzyme Mix: Incubate FKBP12 (20 nM final) with the Test Compound (0.1 µM – 100 µM) for 30 minutes at 10°C.
- Reaction Initiation: Add Chymotrypsin (1 mg/mL) followed immediately by the Substrate (20 µM).[1]
- Detection: Monitor absorbance at 390 nm every 1 second for 3 minutes using a kinetic spectrophotometer.
- Analysis: Fit the absorbance curve to a first-order rate equation. Calculate

  .[1]

  - [1]

Protocol B: Sigma-1 Receptor (R) Radioligand Binding

© 2026 BenchChem. All rights reserved.

Objective: To determine if the piperidine-morpholine scaffold exhibits off-target binding to Sigma-1 receptors (common for this pharmacophore).[1]

Step-by-Step Workflow:

- Membrane Prep: Use guinea pig brain homogenates or HEK293 cells overexpressing human R.[1]
- Ligand: Use (specific agonist) at 2 nM.[1]
- Competition: Incubate membranes with radioligand and Morpholino(2-piperidinyl)methanone (10 µM screening concentration) in 50 mM Tris-HCl (pH 7.4) for 120 minutes at 37°C.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.[1]
- Quantification: Measure radioactivity via liquid scintillation counting.
- Criteria: >50% displacement at 10 µM indicates a "Hit" requiring determination.[1]

Selectivity & Off-Target Risks[1]

When using Morpholino(2-piperidinyl)methanone, researchers must control for specific off-target interactions inherent to the pipecolyl-amide scaffold.

© 2026 BenchChem. All rights reserved.

Target Class	Specific Risk	Mitigation/Control
Voltage-Gated Channels	High. Structural homology to Ropivacaine.[1] Can cause channel blockade.[1]	Counter-screen against or using patch-clamp electrophysiology.
NMDA/AMPA Receptors	Moderate.[1] Distant similarity to Ampakines (e.g., CX-516).[1]	Screen in functional calcium flux assays (FLIPR) for glutamate modulation.[1]
GABA Transporters	Low/Moderate.[1][5] Related to nipecotic acid (GABA uptake inhibitor).[1]	GABA uptake assay in synaptosomes.[1]

References

- Holt, D. A., et al. (1993).[1] Structure-activity studies of non-macrocyclic rapamycin derivatives. Bioorganic & Medicinal Chemistry Letters.[1]
- Dugave, C., & Demange, L. (2003).[1] Cis-trans isomerization of organic molecules and biomolecules: implications and applications.[1] Chemical Reviews.[1]
- Ferris, C. D., et al. (1991).[1] Sigma receptors: biology and function.[1] Trends in Pharmacological Sciences.[1]
- PubChem Compound Summary. (2024). Morpholin-4-yl(piperidin-2-yl)methanone.[1][10] National Center for Biotechnology Information.[1] [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. 72752-53-5,2-(1-Pyrrolidinyl)benzylamine-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. Page loading... [guidechem.com]
- 4. 常见化学品CAS号列表 第786页 [m.chemicalbook.com]
- 5. Combi-Blocks [combi-blocks.com]
- 6. 4423-37-4[Syringetin Analysis control,HPLC≥99%]- Jizhi Biochemical [acmec.com.cn]
- 7. MORPHOLIN-4-YL-ACETIC ACID | 3235-69-6 [chemicalbook.com]
- 8. Morpholino(2-piperidinyl)methanone Hydrochloride,(CAS# 690634-79-8)|Sinfoo BIOCHEM [sinfoobiotech.com]
- 9. Morpholino(2-piperidinyl) methanone hydrochloride,690634-79-8 [rovathin.com]
- 10. echemi.com [echemi.com]

- To cite this document: BenchChem. [Selectivity Profiling Guide: Morpholino(2-piperidinyl)methanone Hydrochloride[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1351091/docs#selectivity-profiling-guide-morpholino-2-piperidinyl-methanone-hydrochloride-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.